

Essential Safety and Logistical Information for Handling 3-Bromo-4-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1265673

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **3-Bromo-4-hydroxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **3-Bromo-4-hydroxybenzaldehyde**
- CAS Number: 2973-78-6
- Molecular Formula: $C_7H_5BrO_2$
- Molecular Weight: 201.02 g/mol [\[1\]](#)

Hazard Identification and GHS Classification

3-Bromo-4-hydroxybenzaldehyde is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signal Word: Warning[[2](#)]

Primary Hazards: Irritant[[1](#)]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure safety. The following table summarizes the required equipment for handling **3-Bromo-4-hydroxybenzaldehyde**.

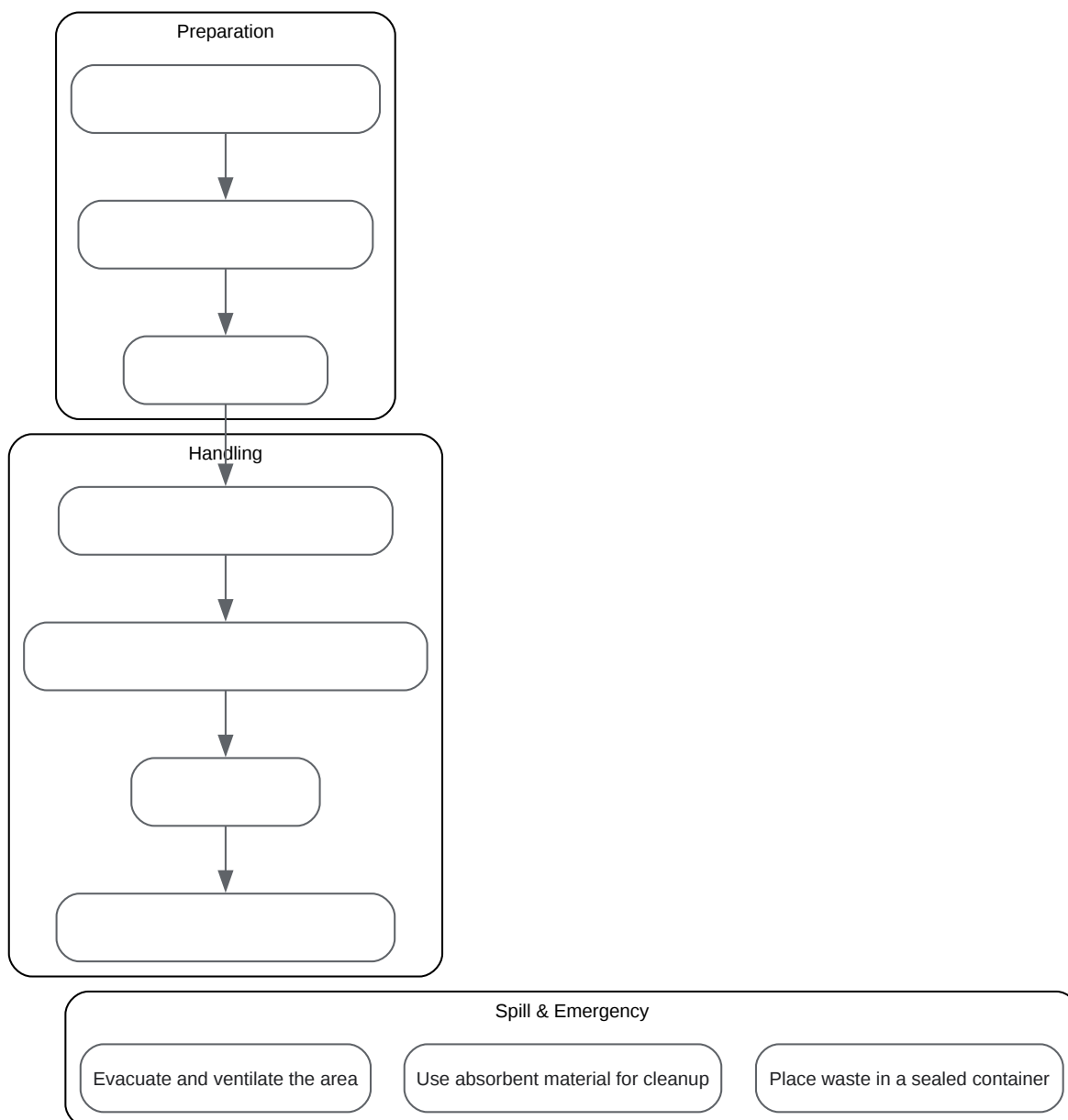
Protection Type	Required Equipment	Purpose	Guidelines and Remarks
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. [4] A face shield is recommended when there is a risk of splashing. [4] [5]	To protect eyes from dust particles and chemical splashes.	Must meet ANSI Z.87.1 standards. Prescription glasses are not a substitute for safety glasses. [4]
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation. [5]	Disposable nitrile gloves offer good short-term protection. [6] [7] Always inspect gloves before use and remove them carefully to avoid skin contamination. For prolonged contact, consult the glove manufacturer's chemical resistance guide.
Body Protection	Laboratory coat, long-sleeved shirt, and long pants. [6]	To protect skin from accidental exposure.	Clothing made of cotton is recommended. Avoid synthetic fabrics like polyester. [6] Contaminated clothing must be removed immediately and washed before reuse. [2] [3]
Foot Protection	Closed-toe, closed-heel shoes.	To protect feet from spills and falling	Shoes should be made of a material

		objects.	that offers chemical resistance.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[2][8] If dust is generated, a NIOSH-approved N95 dust mask or a respirator is required.	To prevent inhalation of dust and vapors, which can cause respiratory tract irritation.[3]	Engineering controls like fume hoods are the preferred method of exposure control.[6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety and to maintain the integrity of the experiment.

Preparation and Handling Workflow



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Caption: Workflow for safe preparation and handling.

Disposal Plan

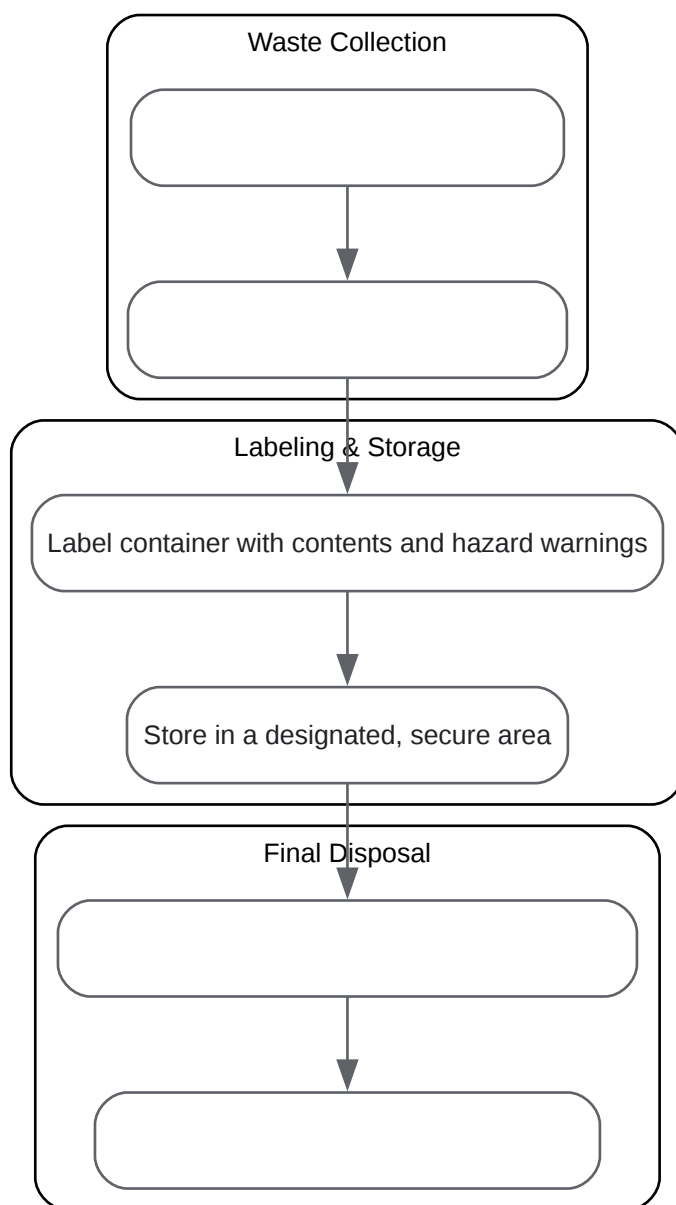
Proper disposal of **3-Bromo-4-hydroxybenzaldehyde** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Categorization and Disposal Procedure

As a halogenated organic compound, **3-Bromo-4-hydroxybenzaldehyde** is classified as hazardous waste.^{[9][10]}

- Segregation: Do not mix with non-halogenated waste.^[9] Collect all waste containing this chemical, including contaminated consumables (e.g., gloves, wipes), in a dedicated, properly labeled, and sealed container.
- Labeling: The waste container must be clearly labeled as "Halogenated Organic Waste" and list "**3-Bromo-4-hydroxybenzaldehyde**" as a constituent.
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through an approved hazardous waste disposal contractor.^{[3][11]} Incineration at high temperatures (around 1200 K) is a common and safe disposal method for halogenated compounds to prevent the formation of toxic byproducts.^[12]

Disposal Workflow Diagram



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